

RKI-1447 Technical Support Center: Solubility and Handling

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Compound of Interest

Compound Name: RKI-1447

Cat. No.: B610501

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **RKI-1447**, a potent ROCK1 and ROCK2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **RKI-1447** and what is its primary mechanism of action?

RKI-1447 is a potent, cell-permeable small molecule inhibitor of Rho-associated coiled-coil containing protein kinase 1 (ROCK1) and ROCK2, with IC₅₀ values of 14.5 nM and 6.2 nM, respectively.^{[1][2][3]} It functions as an ATP-competitive inhibitor, binding to the ATP binding site of the kinase.^[4] This inhibition prevents the phosphorylation of downstream ROCK substrates like Myosin Light Chain 2 (MLC-2) and Myosin Phosphatase Targeting Subunit 1 (MYPT-1), which are critical for actin cytoskeleton organization, cell migration, and invasion.^{[1][4][5][6]}

Q2: What are the recommended solvents for dissolving **RKI-1447**?

RKI-1447 is highly soluble in Dimethyl Sulfoxide (DMSO).^{[1][7][8]} It is insoluble in water and ethanol.^{[1][8]} For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, corn oil, or solubilizing agents such as Captisol and 2-hydroxypropyl-beta-cyclodextrin (HPCD) are necessary.^{[1][4][9][10][11]}

Q3: Is there a water-soluble form of **RKI-1447** available?

Yes, **RKI-1447** is available as a dihydrochloride salt (**RKI-1447** dihydrochloride), which is soluble in water up to 10 mM with gentle warming.^{[5][12]} This form is also soluble in DMSO up to 100 mM.^{[5][12]}

Q4: How should **RKI-1447** be stored?

- Powder: Store at -20°C for up to 3 years.^{[1][2]}
- In Solvent (Stock Solutions): Aliquot and store at -80°C for up to 1 year to avoid repeated freeze-thaw cycles.^{[1][2]} For shorter periods, storage at -20°C for up to 1 month is also possible.^[1]

Troubleshooting Guide: RKI-1447 Solubility Issues

Problem 1: Difficulty dissolving **RKI-1447** powder in DMSO.

- Possible Cause: The DMSO may have absorbed moisture, which can significantly reduce the solubility of **RKI-1447**.^[1]
- Solution:
 - Use fresh, anhydrous, high-purity DMSO.
 - Warm the solution gently and/or use sonication to aid dissolution.^[13]
 - Ensure the powder and solvent are at room temperature before mixing.

Problem 2: Precipitation of **RKI-1447** when diluting a DMSO stock solution in aqueous media for in vitro assays.

- Possible Cause: **RKI-1447** is insoluble in water.^{[1][8]} High concentrations of DMSO carried over into the aqueous buffer can cause the compound to precipitate.
- Solution:
 - Minimize the final concentration of DMSO in your cell culture medium or assay buffer, typically keeping it below 0.5%.

- Prepare intermediate dilutions of the DMSO stock in your assay buffer.
- Ensure thorough mixing immediately after adding the **RKI-1447** solution to the aqueous medium.

Problem 3: Inconsistent results in in vivo experiments.

- Possible Cause: Poor bioavailability due to improper formulation and precipitation of the compound at the injection site.
- Solution:
 - Use a validated in vivo formulation. Several have been reported, including:
 - A suspension in CMC-Na for oral administration.[\[1\]](#)[\[10\]](#)
 - A clear solution of 5% DMSO, 40% PEG300, 5% Tween-80, and 50% ddH2O for injection.[\[10\]](#)
 - A solution in 20% 2-hydroxypropyl-beta-cyclodextrin (HPCD).[\[4\]](#)[\[9\]](#)
 - A solution of 10% DMSO in corn oil.[\[11\]](#)
 - Always prepare fresh formulations immediately before use.[\[1\]](#)[\[10\]](#)

Data Presentation

Table 1: Solubility of **RKI-1447**

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
DMSO	≥ 50[2][9][11] - 65[1][8][10]	≥ 153.20[2][9][11] - 199.16[1][8][10]	Use of fresh, moisture-free DMSO is recommended.[1] Sonication may be required.[13]
Water	Insoluble (< 0.1 mg/mL)[1][9][14]	-	
Ethanol	Insoluble[1][8][10][13]	-	Gentle warming and sonication may yield slight solubility (≥6.32 mg/mL).[3]

Table 2: Solubility of **RKI-1447** dihydrochloride

Solvent	Solubility (mg/mL)	Molar Solubility (mM)	Notes
DMSO	~39.93[12]	100[5][12]	
Water	~3.99[12]	10[5][12]	Gentle warming is recommended.[5][12]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **RKI-1447** Stock Solution in DMSO

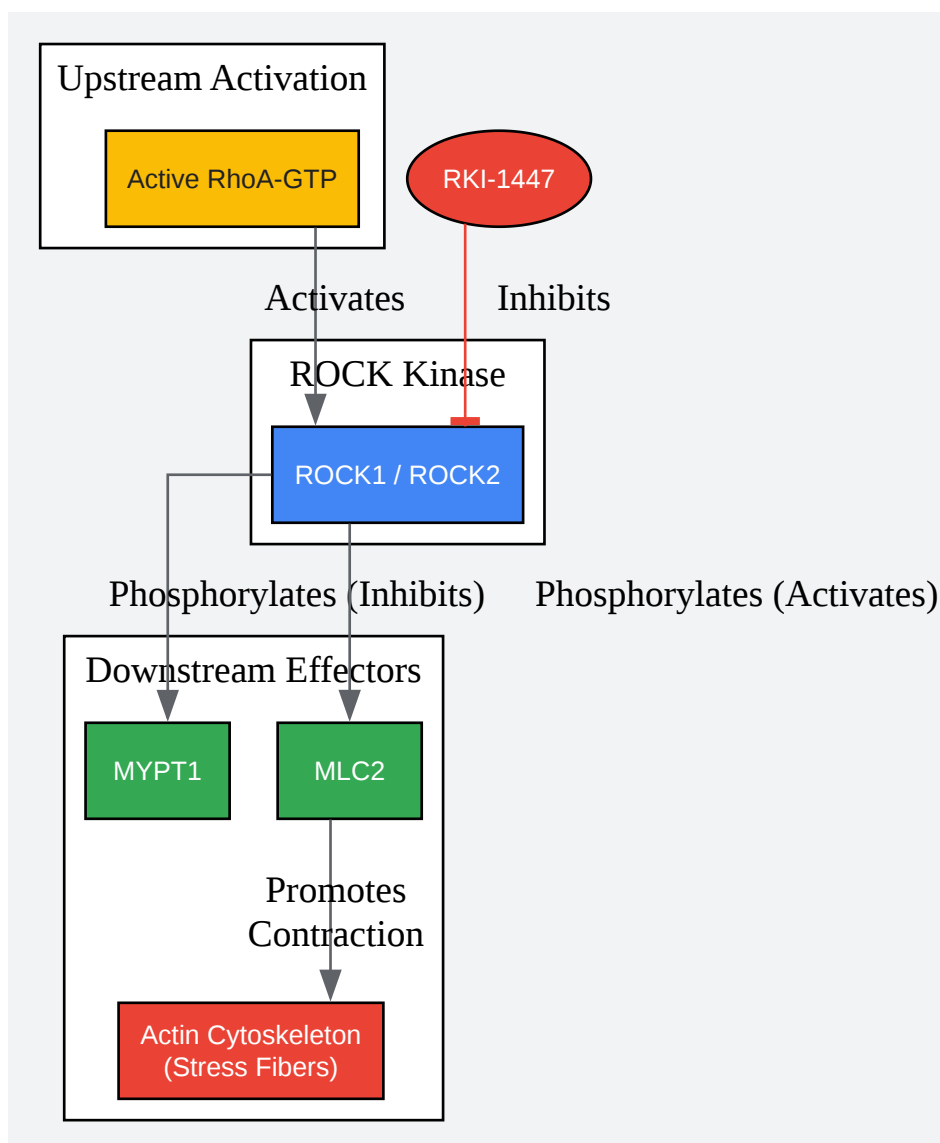
- Materials: **RKI-1447** powder (MW: 326.37 g/mol), anhydrous DMSO.
- Procedure: a. Weigh out 3.26 mg of **RKI-1447** powder. b. Add 1 mL of anhydrous DMSO to the powder. c. Vortex or sonicate until the powder is completely dissolved. d. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. e. Store the aliquots at -80°C.

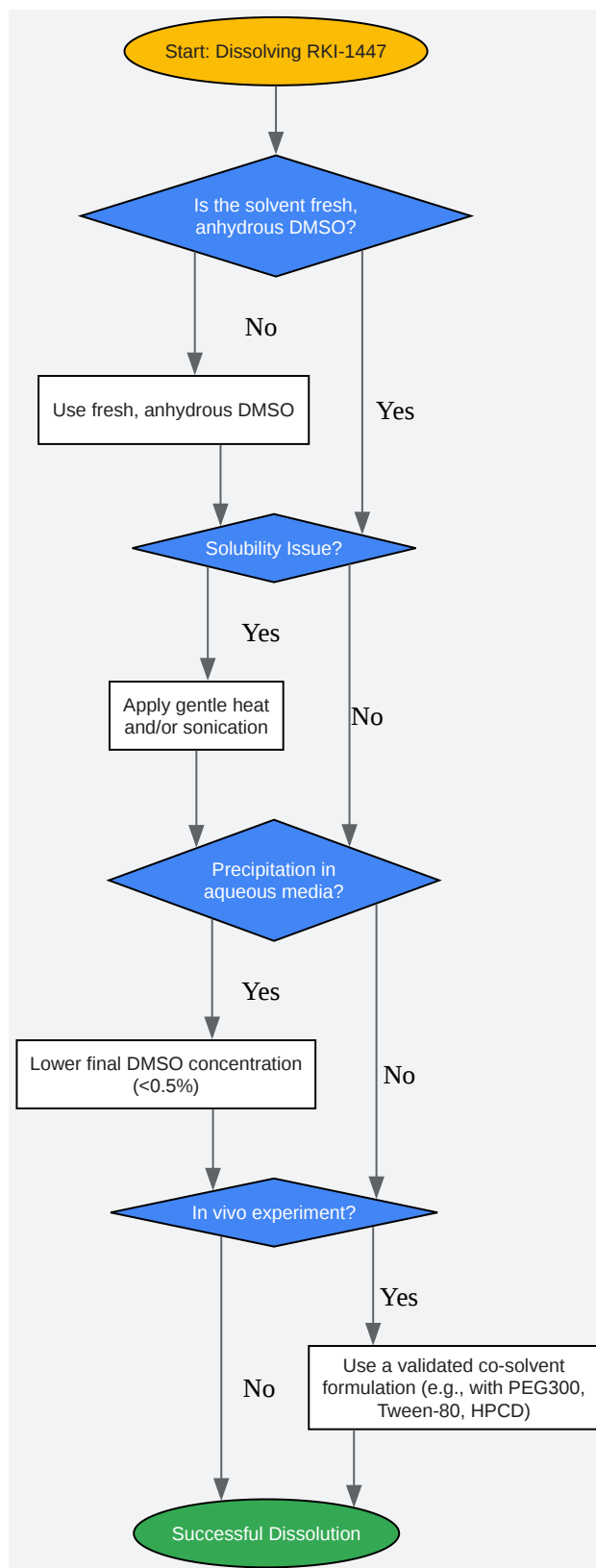
Protocol 2: Preparation of an In Vivo Formulation (Clear Solution)

This protocol is based on a formulation providing a clear solution for injection.[\[10\]](#)

- Materials: **RKI-1447**, DMSO, PEG300, Tween-80, sterile ddH₂O.
- Procedure (for a 1 mL final volume): a. Prepare a concentrated stock solution of **RKI-1447** in DMSO (e.g., 200 mg/mL). b. In a sterile tube, add 400 μ L of PEG300. c. Add 50 μ L of the 200 mg/mL **RKI-1447** DMSO stock solution to the PEG300 and mix until clear. d. Add 50 μ L of Tween-80 to the mixture and mix until clear. e. Add 500 μ L of sterile ddH₂O to bring the final volume to 1 mL. f. The final concentration of **RKI-1447** in this formulation will be 10 mg/mL. g. Use the freshly prepared solution immediately.

Mandatory Visualizations





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